

Compound of Interest

Compound Name: 2-Methyl-4-heptanone

Cat. No.: B1210533

An In-depth Technical Guide to 2-Methyl-4-heptanone

Abstract: This document provides a comprehensive technical overview of **2-Methyl-4-heptanone**, a ketone with applications in various chemical synt

Chemical Structure and Identifiers

2-Methyl-4-heptanone, also known as isobutyl propyl ketone, is an aliphatic ketone.^[1] Its structure consists of a heptane backbone with a carbonyl g

```
graph "2_Methyl_4_heptanone" {
  graph [layout=neato, overlap=false, splines=true, maxiter=5000, bgcolor="#F1F3F4"];
  node [shape=circle, style=filled, fontname="Arial", fontcolor="#202124"];
  edge [fontname="Arial", color="#202124"];
```

```
// Atom nodes
```

```
C1 [label="C", pos="0,0!", fillcolor="#5F6368"];
C2 [label="C", pos="1,0.5!", fillcolor="#5F6368"];
C3 [label="C", pos="2,0!", fillcolor="#5F6368"];
C4 [label="C", pos="3,0.5!", fillcolor="#5F6368"];
C5 [label="C", pos="4,0!", fillcolor="#5F6368"];
C6 [label="C", pos="5,0.5!", fillcolor="#5F6368"];
C7 [label="C", pos="6,0!", fillcolor="#5F6368"];
O8 [label="O", pos="3,1.5!", fillcolor="#EA4335", fontcolor="#FFFFFF"];
C9 [label="C", pos="1,-0.5!", fillcolor="#5F6368"]; // Methyl group branch
```

```
// Bond edges
```

```
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C7;
C4 -- O8 [style=double, len=0.8];
C2 -- C9;
}
```

Caption: Workflow for the synthesis of **2-Methyl-4-heptanone**.

Methodology:

Part 1: Synthesis of 2-Methyl-4-heptanol

- Apparatus Setup: A three-necked flask is equipped with a dropping funnel, a reflux condenser with a CaCl_2 tube, and a magnetic stirrer.
- Grignard Reagent Preparation: Activated magnesium turnings (1.9 g, 78 mmol) and a few iodine crystals are placed in the flask. Diethyl ether (50 mL) is added, and the mixture is stirred under nitrogen. A solution of ethyl iodide (10 mL, 78 mmol) is added dropwise over 15 minutes. The mixture is stirred for 1 hour.
- Reaction with Butanal: After the Grignard reagent has formed, the mixture is cooled. A solution of freshly distilled butanal (5.0 mL, 39 mmol) in 10 mL of diethyl ether is added dropwise over 15 minutes. The mixture is stirred for 2 hours at room temperature.
- Workup: The reaction mixture is stirred for an additional hour and then poured into a saturated aqueous solution of ammonium chloride. The mixture is stirred for 15 minutes and then extracted with diethyl ether (3 x 20 mL). The organic layers are combined and dried over anhydrous sodium sulfate.

Part 2: Oxidation to **2-Methyl-4-heptanone**

- Apparatus Setup: A three-necked flask is equipped with a dropping funnel, a CaCl_2 tube, and a magnetic stirrer.
- Oxidation Reaction: A solution of 2-methyl-4-heptanol (2.00 g, 15.3 mmol) in 10 mL of acetic acid is placed in the flask. A solution of chromic acid (10 mL, 15.3 mmol) in 10 mL of acetic acid is added dropwise over 15 minutes. The mixture is stirred for 2 hours at room temperature.

- An aqueous 2.1 M NaOCl solution (14.5 mL) is added dropwise over 30 minutes, keeping the temperature between
- Workup: After the addition, the mixture is stirred for 1.5 hours at room temperature. The product is extract

Safety and Handling

2-Methyl-4-heptanone is a flammable liquid and vapor.[3][4]

Table 3: GHS Hazard Information

Hazard Class
Flammable liquids (Category 3)

First Aid Measures:

- Inhalation: Remove the victim to fresh air.[3][4]
- Skin Contact: Take off contaminated clothing immediately and rinse the skin with water.[3][4]
- Eye Contact: Rinse cautiously with water for several minutes.[3]

- Ingestion: Rinse mouth with water and seek medical advice if feeling unwell.[3][4]

It is recommended to handle this chemical in a well-ventilated area, using personal protective equipment (PPE

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Metabolome Database: Showing metabocard for 2-Methyl-4-heptanone (HMDB0013821) [hmdb.ca]
- 2. pure.rug.nl [pure.rug.nl]
- 3. tcchemicals.com [tcchemicals.com]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-Methyl-4-heptanone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [htt

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Tea](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.